A Comprehensive Technical Guide to the Synthesis and Preparation of Sodium Chromate Decahydrate

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Compound of Interest

Compound Name:	*Chromic acid, disodium salt, decahydrate*
CAS No.:	*13517-17-4*
Cat. No.:	*B078661*

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This whitepaper provides an in-depth examination of the synthesis of sodium chromate, with a specific focus on the preparation and crystallization of its decahydrate form. The primary industrial method involves the high-temperature oxidative roasting of chromite ore, followed by aqueous leaching and purification. The subsequent crystallization of the decahydrate is a critical step for obtaining a purified, solid form of the compound. This document outlines the detailed experimental protocols, presents key quantitative data in tabular format, and visualizes the process workflows for clarity.

Introduction: The Chemistry of Sodium Chromate

Sodium chromate (Na_2CrO_4) is a yellow, hygroscopic solid that serves as a crucial intermediate in the extraction of chromium from its primary ore, chromite.[1][2] It is the precursor to the majority of chromium compounds and materials, including sodium dichromate and chromium(III) oxide.[1] Sodium chromate exists in an anhydrous form as well as several

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hydrated forms, most notably as the tetrahydrate ($Na_2CrO_4 \cdot 4H_2O$) and the decahydrate ($Na_2CrO_4 \cdot 10H_2O$).[1][3] The decahydrate form crystallizes from aqueous solutions at temperatures below 20°C.[1]

Due to its hexavalent chromium content, sodium chromate is a strong oxidizing agent and finds applications as a corrosion inhibitor, a dyeing auxiliary in the textile industry, and an oxidant in organic synthesis.[1] However, its utility is paralleled by its significant toxicity and carcinogenicity, necessitating stringent safety protocols during its handling and synthesis.[1][4][5]

Industrial Synthesis of Sodium Chromate

The large-scale production of sodium chromate is achieved through the alkaline roasting of chromite ore in the presence of air.[1][6] This pyrometallurgical process converts the water-insoluble chromium(III) oxide in the ore into a water-soluble sodium chromate (Cr(VI)) form.

The core chemical reaction is as follows: $2Cr_2O_3 + 4Na_2CO_3 + 3O_2 \rightarrow 4Na_2CrO_4 + 4CO_2$[1]

This process involves several key stages: ore preparation, roasting, leaching, and purification of the resulting sodium chromate solution.

Experimental Protocol: Industrial Production

Objective: To convert chromium from chromite ore into a water-soluble sodium chromate solution.

Materials:

- Comminuted chromite ore ($FeCr_2O_4$)
- Sodium carbonate (soda ash, Na_2CO_3)
- Refractory diluent (e.g., recycled chromite ore residue, pyrites cinder) (optional)[7]
- Pelleting liquid (e.g., water, aqueous sodium hydroxide)[7][8]

Procedure:

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- Ore Preparation: Chromite ore is dried and pulverized to a fine powder to maximize the reactive surface area.[7]
- Mixing: The powdered ore is mixed with sodium carbonate. The quantity of soda ash is typically 115-200% of the stoichiometric amount required for the conversion.[7][8] A refractory diluent may be added to prevent agglomeration in the kiln.[7]
- Pelletization: The mixture is pelletized using a binding liquid, such as water or a dilute sodium hydroxide solution. Pelleting at temperatures above 36°C can improve the structural strength of the pellets by preventing the formation of sodium carbonate decahydrate, which can weaken the pellets upon drying.[8]
- Roasting: The dried pellets are fed into a rotary kiln and roasted under oxidizing conditions.[7] The temperature is maintained between 900°C and 1260°C, with a typical target of around 1100°C.[1][7] The availability of oxygen is crucial for the oxidation of Cr^{3+} to Cr^{6+}.[6]
- Leaching: The roasted pellets (clinker) are cooled, crushed, and then leached with hot water.[7][9] This dissolves the sodium chromate, forming a concentrated aqueous solution often referred to as "yellow liquor."
- Purification: The leach liquor, which is typically alkaline, contains various impurities. The solution is purified by neutralizing it with carbon dioxide gas or an acidic chromium-containing solution to precipitate impurities like aluminum, iron, and silicon compounds, which are then removed by filtration.[10][11]

Quantitative Data: Industrial Synthesis

The efficiency of the industrial process depends on several parameters. The table below summarizes typical operational data.

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Parameter	Value / Range	Source(s)
Reactant Ratio (Na_2CO_3)	115 - 200% of stoichiometric amount	[7][8]
Roasting Temperature	900 - 1260°C (1100°C typical)	[1][7]
Roasting Time	~90 minutes	[9]
Pelleting Temperature	≥ 36°C (to avoid $Na_2CO_3 \cdot 10H_2O$)	[8]
Chromium Conversion Rate	85% - 97.06%	[9][12]
Final Product Purity	> 99.5%	[9]

Preparation of Sodium Chromate Decahydrate

Sodium chromate decahydrate ($Na_2CrO_4 \cdot 10H_2O$) is prepared by crystallizing a purified, concentrated aqueous solution of sodium chromate. The process leverages the compound's temperature-dependent solubility.

Experimental Protocol: Laboratory Crystallization

Objective: To prepare solid, purified crystals of sodium chromate decahydrate from an aqueous sodium chromate solution.

Materials:

- Anhydrous sodium chromate (Na_2CrO_4) or a concentrated aqueous solution
- Deionized water
- Beakers and Erlenmeyer flasks
- Heating plate with magnetic stirring
- Filtration apparatus (e.g., Büchner funnel, vacuum flask)
- Crystallizing dish

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Procedure:

- Solution Preparation: Prepare a concentrated solution of sodium chromate by dissolving the anhydrous salt in deionized water with gentle heating and stirring. Aim for a near-saturated solution at a temperature of approximately 30-40°C.
- Hot Filtration (Optional): If the initial solution contains any particulate impurities, perform a hot filtration to obtain a clear solution.
- Crystallization: Transfer the warm, clear solution to a crystallizing dish. Cover the dish loosely (e.g., with perforated paraffin film) to prevent contamination while allowing for slow evaporation.
- Cooling: Allow the solution to cool slowly to room temperature, and then transfer it to a refrigerator or a cold bath maintained at a temperature below 20°C. The formation of yellow, needle-like crystals of sodium chromate decahydrate will occur as the solution cools and becomes supersaturated. Isothermal evaporation of the solvent is also an effective method for crystal growth.[13]
- Crystal Isolation: Once a significant crop of crystals has formed, isolate them from the mother liquor by vacuum filtration using a Büchner funnel.
- Washing: Wash the crystals sparingly with a small amount of ice-cold deionized water to remove any residual mother liquor.
- Drying: Dry the crystals by pressing them between filter papers or by placing them in a desiccator. Avoid heating, as the decahydrate will lose its water of hydration. The melting/decomposition point of the decahydrate is approximately 20°C.[1]

Physicochemical Data

The properties of sodium chromate and its common hydrates are crucial for their synthesis and application.

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Property	Sodium Chromate (Anhydrous)	Sodium Chromate Tetrahydrate	Sodium Chromate Decahydrate
Formula	Na_2CrO_4	$Na_2CrO_4 \cdot 4H_2O$	$Na_2CrO_4 \cdot 10H_2O$
Molar Mass	161.97 g/mol [1]	234.03 g/mol [3]	342.15 g/mol
Appearance	Yellow crystals[1]	Yellow crystals[3]	Yellow crystals
Density	2.698 g/cm³[1]	2.723 g/mL (as 4-hydrate)[3]	1.48 g/cm³
Melting Point	792 °C[1]	N/A	~20 °C (decomposes) [1]
Solubility in Water	84.5 g/100 mL at 25°C[1]	Soluble	Soluble

Process Visualizations

The following diagrams illustrate the key workflows for the synthesis and preparation of sodium chromate decahydrate.

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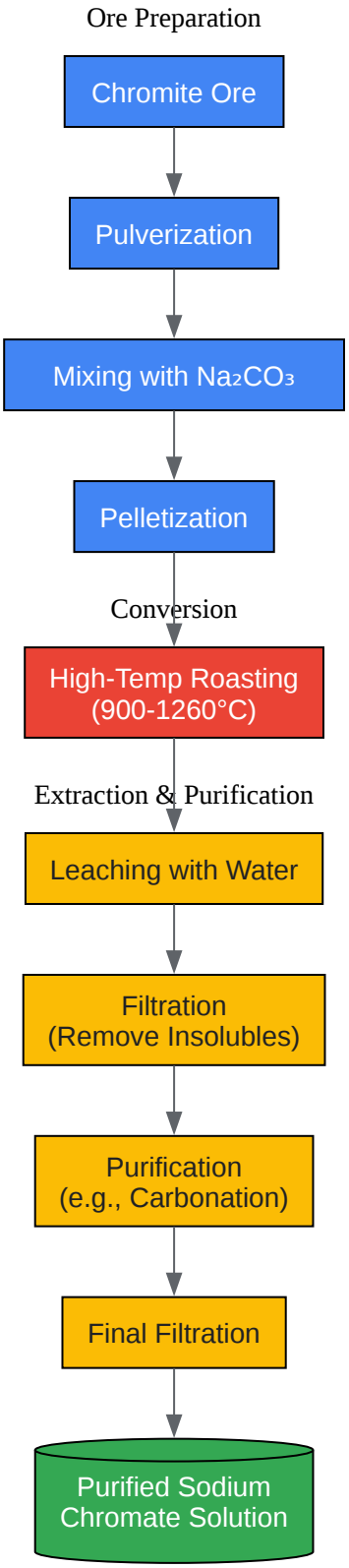

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Caption: Industrial workflow for producing aqueous sodium chromate.

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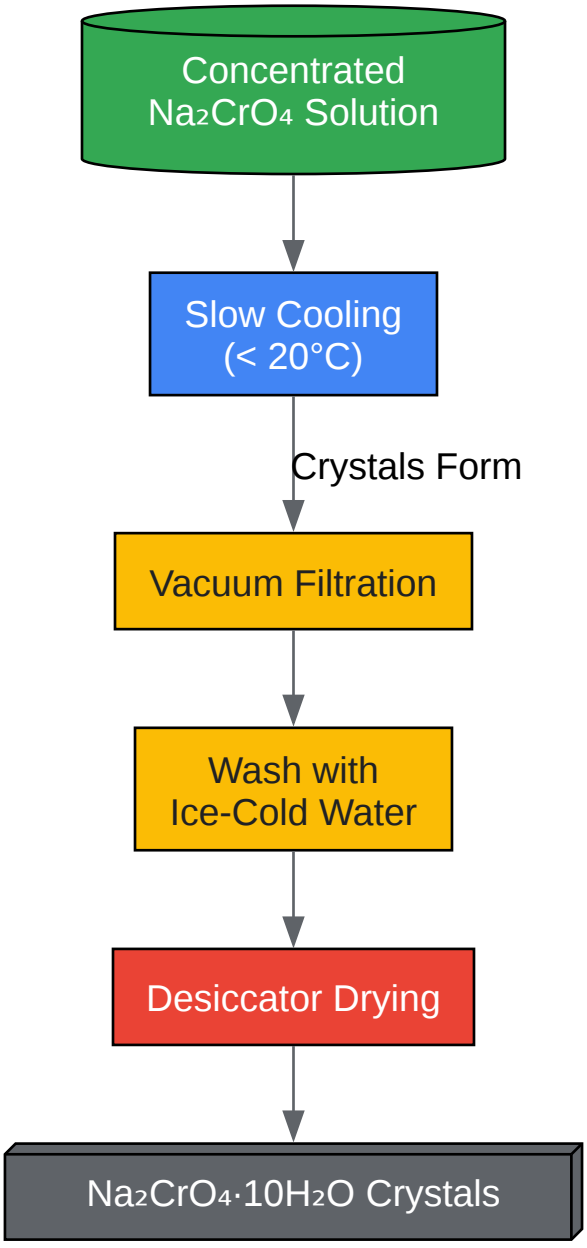

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Caption: Laboratory workflow for crystallizing sodium chromate decahydrate.

Safety and Handling

All hexavalent chromium compounds, including sodium chromate and its hydrates, are highly toxic, corrosive, and carcinogenic.[1][4] Exposure can cause severe eye damage, skin burns, allergic reactions, and heritable genetic damage.[1][4][5]

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- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, splash goggles, a face shield, and a lab coat. When handling powders, use a NIOSH-approved respirator to prevent inhalation.[3][4]
- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations below exposure limits.[3][14]
- Handling: Avoid contact with skin, eyes, and clothing.[4] Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[14]
- Storage: Store in a cool, dry, well-ventilated, and locked area away from incompatible materials. Keep containers tightly sealed.[3][4]
- First Aid:
  - Skin: Immediately flush with excess water for at least 15 minutes while removing contaminated clothing.[3]
  - Eyes: Immediately flush with excess water for 15 minutes, lifting eyelids occasionally.[3]
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[15]
  - Inhalation: Move to fresh air. If not breathing, give artificial respiration.[3]
- Spills and Disposal: Isolate the hazard area. Sweep up spilled solid material, place it in a sealed container, and dispose of it as hazardous waste in accordance with local regulations.[3][15]

Conclusion

The synthesis of sodium chromate via the oxidative roasting of chromite ore is a well-established industrial process that forms the foundation of chromium chemical manufacturing. The subsequent preparation of sodium chromate decahydrate is achieved through controlled crystallization from an aqueous solution, a process governed by the compound's solubility characteristics. This guide provides the necessary technical details, quantitative data, and safety protocols to assist researchers and professionals in understanding and safely handling

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these materials. The extreme toxicity of hexavalent chromium compounds cannot be overstated, and all procedures must be conducted with the utmost care and appropriate safety measures.

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